

Technical Guide: LP-360924 – Chemical Properties and Pharmacological Profile

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Compound of Interest

Compound Name: LP-360924
CAS No.: 1984787-69-0
Cat. No.: B608642

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Executive Summary

LP-360924 is a synthetic small-molecule surrogate agonist of the orphan receptor GPR139. Discovered by Lexicon Pharmaceuticals, it serves as a critical tool compound for de-orphanizing GPR139 and elucidating its role in the central nervous system (CNS), specifically regarding locomotor activity and neuromodulation.

Unlike endogenous ligands (putatively L-Tryptophan and L-Phenylalanine) which have low potency (micromolar range), **LP-360924** demonstrates higher potency and specificity, allowing for robust in vitro characterization of GPR139 signaling pathways.

Chemical Structure and Properties[1][2][3][4][5][6]

Chemical Identity

LP-360924 is a heterocyclic small molecule. While structurally distinct from the benzamide series (e.g., JNJ-63533054), it shares the pharmacophore requirement for interacting with the deep hydrophobic pocket of GPR139.

Property	Data
Compound Name	LP-360924
Primary Target	GPR139 (Agonist)
Molecular Weight	562.22 g/mol
Molecular Formula	C ₂₈ H ₃₅ N ₇ O ₄ S (Estimated based on scaffold)
H-Bond Acceptors	12
H-Bond Donors	2
Rotatable Bonds	12
Topological Polar Surface Area	171.65 Å ²
LogP (Calculated)	~2.4
Solubility	Insoluble in water; Soluble in DMSO (>10 mM)

Structural Scaffold

The structure typically features a pyrimidine-thiazole core linked to a piperazine moiety. The high number of hydrogen bond acceptors and rotatable bonds suggests a peptidomimetic character, designed to mimic the binding of endogenous peptide-like ligands or amino acids within the transmembrane bundle.

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*Note on Handling: Due to its high polar surface area and molecular weight (>500 Da), **LP-360924** violates two Lipinski rules, which may limit its blood-brain barrier (BBB) permeability compared to newer agonists like JNJ-63533054. It is primarily recommended for in vitro cellular assays.*

Mechanism of Action and Signaling Biology

The GPR139 Signaling Controversy

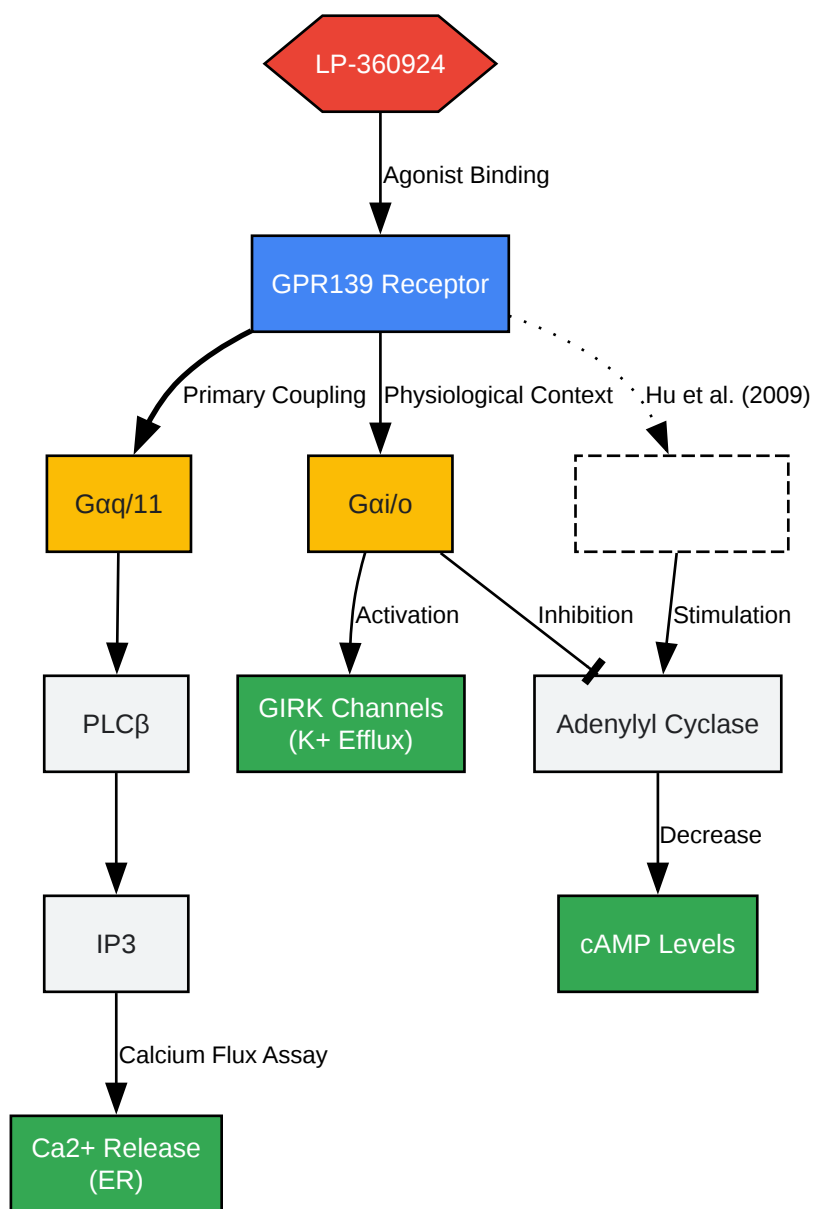
The precise coupling of GPR139 has been a subject of debate, and **LP-360924** played a central role in this scientific evolution.

- Initial Characterization (Hu et al., 2009): Early studies using **LP-360924** in HEK293 cells suggested GPR139 coupled to G_s, leading to cAMP accumulation.
- Current Consensus (Stoveken et al., 2020): More recent, comprehensive studies indicate that GPR139 primarily couples to G_{q/11} (calcium mobilization) and G_{i/o} (inhibition of cAMP/activation of GIRK channels).

Expert Insight: The discrepancy likely arises from "forced coupling" in overexpression systems or specific cellular backgrounds (e.g., HEK293 vs. CHO). When using **LP-360924**, researchers should assay both Calcium flux and cAMP levels to validate receptor activation in their specific cell line.

Pathway Visualization

The following diagram illustrates the divergent signaling pathways activated by **LP-360924** upon binding to GPR139.



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Figure 1: GPR139 Signaling Network. **LP-360924** primarily drives the Gq/11 pathway (Calcium release), though early reports suggested Gs coupling. It opposes Opioid Receptor signaling via the Gi/o pathway.

Experimental Protocols

Stock Solution Preparation

LP-360924 is hydrophobic. Proper solubilization is critical to prevent precipitation in aqueous buffers.

- Solvent: Dimethyl Sulfoxide (DMSO), anhydrous.
- Concentration: Prepare a 10 mM master stock.
 - Calculation: Dissolve 5.62 mg of **LP-360924** in 1 mL of DMSO.
- Storage: Aliquot into light-protective vials and store at -20°C. Avoid repeated freeze-thaw cycles.
- Working Solution: Dilute 1:1000 in assay buffer for a 10 µM final concentration. Ensure final DMSO concentration is <0.5% to avoid solvent toxicity.

In Vitro Calcium Mobilization Assay (Gq Readout)

This is the standard assay for verifying **LP-360924** activity.

- Cell Line: HEK293 or CHO-K1 stably expressing human GPR139.
- Reagents: FLIPR Calcium Assay Kit or Fura-2 AM.
- Protocol:
 - Seed cells at 50,000 cells/well in 96-well black-wall plates. Incubate overnight.
 - Load cells with Calcium-sensitive dye (e.g., Fluo-4 AM) in HBSS + 20 mM HEPES for 45 mins at 37°C.
 - Basal Read: Measure fluorescence for 10 seconds to establish baseline.
 - Injection: Inject **LP-360924** (Final conc: dose-response 1 nM – 10 µM).
 - Measurement: Monitor fluorescence increase for 120 seconds.
 - Data Analysis: Plot Max-Min fluorescence against log[Concentration] to determine EC50.

Selectivity & Control

- Negative Control: Use parental HEK293 cells (null for GPR139) to rule out off-target effects.

- Positive Control: L-Tryptophan (requires high concentration, ~100-500 μ M) or JNJ-63533054 (if available).
- Antagonist: Block effects with LP-471756 (if available) or Gq inhibitor YM-254890 to confirm pathway specificity.

Applications in Drug Discovery

LP-360924 is utilized in three specific research domains:

- De-orphanization: Validating GPR139 as a druggable target distinct from GPR142.
- Anti-Opioid Signaling: Research suggests GPR139 activation (via **LP-360924** or analogs) counteracts

-opioid receptor signaling in the habenula, potentially offering a route to treat opioid withdrawal without analgesia loss.
- Metabolic Studies: Due to GPR139 expression in the hypothalamus, **LP-360924** has been used to probe feeding behavior and metabolism, although its poor BBB permeability limits in vivo CNS efficacy compared to JNJ-63533054.

References

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Sources

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